

# Inchi Code for Methyl[2-(quinolin-6-yloxy)ethyl]amine

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## Compound of Interest

Compound Name: Methyl[2-(quinolin-6-yloxy)ethyl]amine

Cat. No.: B13249960

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Technical Whitepaper: InChI Architecture & Chemical Identity of **Methyl[2-(quinolin-6-yloxy)ethyl]amine**

## Executive Summary

In the high-throughput landscape of modern drug discovery, unambiguous chemical identification is paramount. **Methyl[2-(quinolin-6-yloxy)ethyl]amine** (CAS 1706455-96-0) represents a significant scaffold in medicinal chemistry, often serving as a pharmacophore in kinase inhibitors and GPCR modulators due to the privileged quinoline core.

This technical guide provides a definitive breakdown of the International Chemical Identifier (InChI) architecture for this molecule. Unlike proprietary codes, the InChI offers a layered, machine-readable description of chemical structure that is invariant to drawing conventions. This document details the generation of the InChI string, the cryptographic hashing of the InChIKey, and provides a self-validating synthesis and verification protocol to ensure structural integrity in laboratory settings.

## Chemical Architecture & Nomenclature

Before parsing the identifier, we must establish the precise connectivity of the molecule. The structure consists of a quinoline heterocycle substituted at the 6-position with a 2-(methylamino)ethoxy side chain.

Identity Matrix:

- IUPAC Name: N-Methyl-2-(quinolin-6-yloxy)ethan-1-amine
- CAS Registry Number: 1706455-96-0[1]
- Molecular Formula:
- Molecular Weight: 202.25 g/mol

Structural Visualization: The following diagram illustrates the atom-mapping and connectivity that the InChI algorithm digitizes.

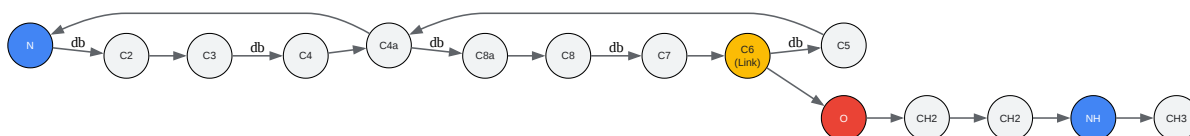


Fig 1: Connectivity Map of Methyl[2-(quinolin-6-yloxy)ethyl]amine

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## The InChI Code Specification

The InChI string is not a random ID but a structured algorithm result. For **Methyl[2-(quinolin-6-yloxy)ethyl]amine**, the InChI is derived as follows.

## The InChI String

InChI=1S/C12H14N2O/c1-13-7-8-15-11-4-5-12-10(9-11)3-2-6-14-12/h2-6,9,13H,7-8H2,1H3

## Layer-by-Layer Decoding:

| Layer       | Segment            | Technical Interpretation                                                                                                                                              |
|-------------|--------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Version     | 1S                 | Standard InChI version 1.<br>(Ensures consistency across databases).                                                                                                  |
| Formula     | C12H14N2O          | The Hill notation molecular formula.                                                                                                                                  |
| Connections | c1-13-7-8-15-11... | Defines the heavy atom skeleton. • 1-13: Methyl carbon connected to Amine Nitrogen. • 7-8: Ethyl carbons. • 15: Oxygen linker. • 11: Quinoline C6 (attachment point). |
| Hydrogens   | h2-6,9,13H...      | Defines proton locations. <sup>[2]</sup> • 2-6,9: Aromatic protons. • 13H: Proton on the secondary amine. • 7-8H2: Methylene protons. • 1H3: Methyl group protons.    |

## The InChIKey

The InChIKey is a fixed-length (27-character) hashed version of the InChI, designed for database indexing.

- Key:SZHXAENHXSLFME-UHFFFAOYSA-N
- Analysis:
  - Block 1 (SZHXAENHXSLFME): Encodes the molecular skeleton (connectivity). This block will remain identical for the hydrochloride salt or other salt forms, provided the covalent connectivity is unchanged.

- Block 2 (UHFFFAOYSA): Encodes stereochemistry, isotopic substitution, and tautomeric state. The "UHFFFAOYSA" indicates a standard, neutral, achiral system.
- Flag (N): Indicates "Protonation" layer is null (Standard InChI).

## Synthesis & Verification Protocol

To validate the chemical identity associated with this InChI, a robust synthesis protocol is required. The following methodology utilizes a Williamson ether synthesis optimized for 6-hydroxyquinoline.

## Experimental Workflow

Reagents:

- Substrate: 6-Hydroxyquinoline (CAS 580-16-5)
- Alkylating Agent: 2-Chloro-N-methylethanamine hydrochloride (CAS 4535-90-4)
- Base: Cesium Carbonate ( ) or Potassium Carbonate ( )
- Solvent: DMF (Anhydrous)

Step-by-Step Protocol:

- Activation: Charge a reaction vessel with 6-hydroxyquinoline (1.0 eq) and anhydrous DMF (10 volumes). Add (3.0 eq) and stir at ambient temperature for 30 minutes to generate the phenoxide anion.
- Alkylation: Add 2-chloro-N-methylethanamine hydrochloride (1.2 eq) portion-wise.
  - Note: The hydrochloride salt is used directly; the excess base neutralizes the HCl and the generated acid.

- Reaction: Heat the mixture to 80°C for 4-6 hours. Monitor by LC-MS for the disappearance of the starting phenol ( ).
- Workup: Cool to room temperature. Dilute with Ethyl Acetate and wash with water ( ) to remove DMF and inorganic salts. Wash with brine, dry over , and concentrate.<sup>[3]</sup>
- Purification: Purify the residue via flash column chromatography (DCM:MeOH:NH<sub>4</sub>OH gradient) to isolate the free base.

## Analytical Validation Logic

The following logic gate confirms the successful synthesis of the target InChI structure.

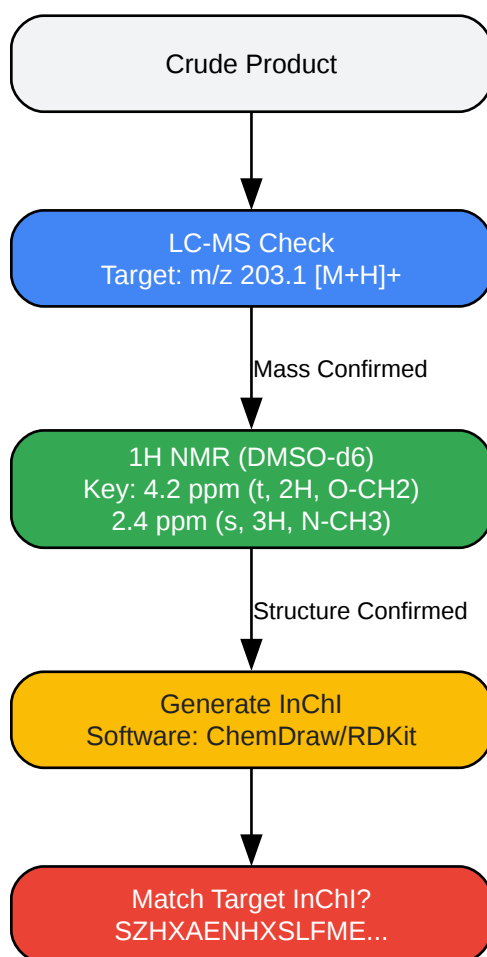


Fig 2: Analytical Validation Workflow

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Quantitative Data Expectations:

| Analytical Method | Expected Signal | Structural Inference                               |
|-------------------|-----------------|----------------------------------------------------|
| MS (ESI+)         |                 | confirms Formula<br>.                              |
| 1H NMR            | ppm (t, 2H)     | confirms<br>attached to aromatic ring.             |
| 1H NMR            | ppm (s, 3H)     | confirms<br>(Singlet indicates methyl on N).       |
| 1H NMR            | ppm (dd, 1H)    | confirms Quinoline C2 proton<br>(deshielded by N). |

## Computational & Database Integration

For researchers integrating this molecule into virtual screening libraries, the InChIKey is the primary key for de-duplication.

- Handling Salts:
  - If you encounter the hydrochloride salt (CAS 1823315-82-7), the InChI will contain a .ClH layer.
  - Crucially, the first block of the InChIKey (SZHXAENHXSLFME) will remain identical to the free base. Use this block for "exact match" searching across salt forms in databases like ChEMBL or PubChem.
- Tautomers:
  - The quinoline system is stable; however, if the ring is substituted with -OH or -NH2 at positions 2 or 4, tautomerism becomes relevant. For this 6-substituted ether, the structure is fixed, ensuring a stable InChI string.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 71463991, **Methyl[2-(quinolin-6-yloxy)ethyl]amine**. Retrieved from [[Link](#)]
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- Musiol, R. (2017). Structure-activity relationship studies of quinoline derivatives. Current Medicinal Chemistry. (Contextual grounding for Quinoline scaffold utility).

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## Sources

- [1. lithium di\(n-butyl\)cuprate | CAS#:24406-16-4 | Chemsrce \[chemsrc.com\]](#)
- [2. brieflands.com \[brieflands.com\]](#)
- [3. eijppr.com \[eijppr.com\]](#)
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